

Personal protective equipment for handling 3-Oxobutyl acetate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Oxobutyl acetate

Cat. No.: B159995

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Essential Safety and Handling Guide for 3-Oxobutyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Oxobutyl acetate** (CAS 10150-87-5). It includes detailed operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure the safe and compliant use of this compound in a laboratory setting.

Hazard Identification and Classification

3-Oxobutyl acetate is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is Warning.^{[1][2]}

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₃
Molecular Weight	130.14 g/mol
Appearance	Colorless liquid or solid
Boiling Point	93-95 °C at 20 mmHg
Flash Point	76 °C
Density	1.042 g/mL at 25 °C

Data sourced from various suppliers.[3]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks associated with **3-Oxobutyl acetate**.

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective clothing are required.[8][9]
Respiratory Protection	If aerosols or mists are generated, use a NIOSH-approved respirator.[8]

Handling Procedures

- Read the Safety Data Sheet (SDS) thoroughly before use.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[\[5\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage

- Store in a cool, dry, well-ventilated area.[\[4\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[\[7\]](#)

Emergency and Disposal Plan

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[7]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15-20 minutes. Remove contaminated clothing. Seek medical advice if irritation persists.[7][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[7][8]

Spill Response

In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [6][8]
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly.

Disposal Plan

- Dispose of **3-Oxobutyl acetate** and its containers in accordance with all local, state, and federal regulations.

- Do not dispose of it down the drain.
- Waste material should be handled by a licensed waste disposal company.

Experimental Workflow and Logical Relationships

Standard Operating Procedure for Handling 3-Oxobutyl Acetate

Caption: Workflow for the safe handling of **3-Oxobutyl acetate**.

Chemical Spill Response Workflow

Caption: Logical steps for responding to a chemical spill.

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References

- 1. 3-Oxobutyl acetate | 10150-87-5 [sigmaaldrich.com]
- 2. 10150-87-5|3-Oxobutyl acetate| Ambeed [ambeed.com]
- 3. Cas 10150-87-5,4-ACETOXY-2-BUTANONE TECH. 90 | lookchem [lookchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.ca [fishersci.ca]
- 8. carlroth.com [carlroth.com]
- 9. msjc-keenane.newlook.safeschoolssds.com [msjc-keenane.newlook.safeschoolssds.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Oxobutyl acetate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b159995#personal-protective-equipment-for-handling-3-oxobutyl-acetate>]

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